

# 8-Bromooctanoic acid alternative synthesis routes comparison

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## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

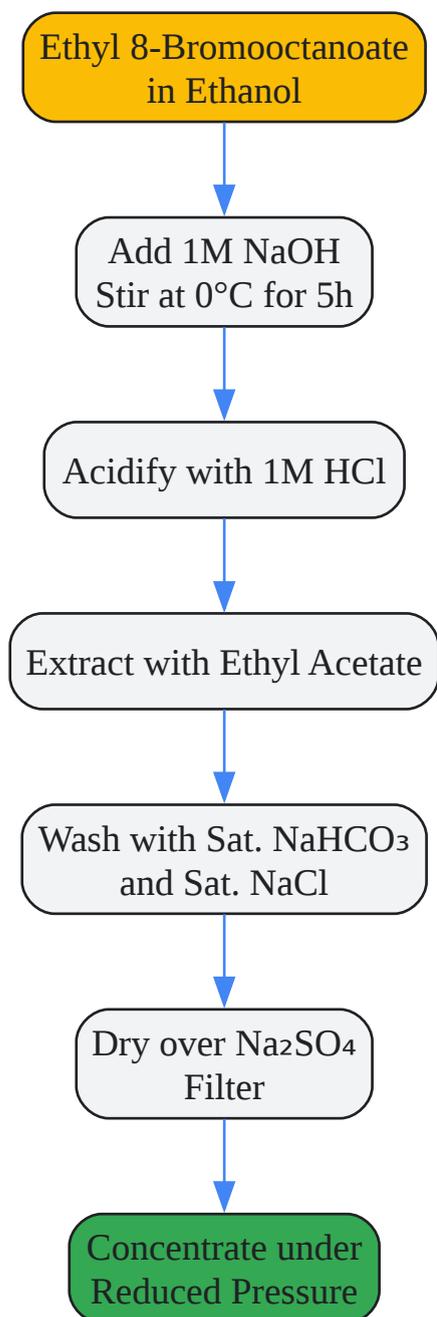
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## Available Synthesis Information

One source describes a synthesis procedure starting from **ethyl 8-bromooctanoate** [1]. The summary of the method is as follows:

- **General Procedure:** A solution of ethyl 8-bromooctanoate in ethanol is treated with a 1M sodium hydroxide solution, added dropwise with stirring at 0°C for 5 hours. After the reaction is complete, the mixture is acidified with 1M hydrochloric acid and extracted with ethyl acetate. The organic layer is then washed with saturated sodium bicarbonate and saturated sodium chloride solutions, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield **8-Bromooctanoic acid**. The reported yield for this process is **97%** [1].

The workflow for this synthesis and subsequent purification can be visualized as follows:



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## Basic Properties of 8-Bromooctanoic Acid

The table below summarizes the fundamental chemical and physical properties of **8-Bromooctanoic acid** gathered from the search results, which may be useful for researchers.

Property	Value
CAS Number	17696-11-6 [2] [3] [4]
Molecular Formula	C <sub>8</sub> H <sub>15</sub> BrO <sub>2</sub> [2] [3] [4]
Molecular Weight	223.11 g/mol [3] [4] [1]
Melting Point	35-37 °C (lit.) [2] [4] [1]
Boiling Point	147-150 °C/2 mmHg (lit.) [2] [1] or 316.0 °C/760 mmHg (calc.) [4] [5]
Density	1.3±0.1 g/cm <sup>3</sup> [4] [5]
Flash Point	>110°C [6] [1] or 136.8±23.2 °C (calc.) [4]
pKa	4.77±0.10 (Predicted) [1]
Safety	<b>Danger</b> [2] [4]. Causes severe skin burns and eye damage (H314) [6] [5].

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## References

1. - 8 | 17696-11-6 Bromooctanoic acid [chemicalbook.com]
2. - 8 97 17696-11-6 Bromooctanoic acid [sigmaaldrich.com]
3. - 8 | CAS 17696-11-6 | SCBT - Santa Cruz... Bromooctanoic Acid [scbt.com]
4. - 8 | CAS#:17696-11-6 | Chemsrce Bromooctanoic acid [chemsrc.com]
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6. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]

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